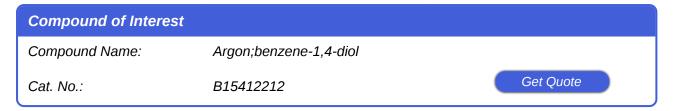




# Application Note & Protocol: REMPI Spectroscopy of Jet-Cooled Argon-Benzene-1,4diol

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Audience: Researchers, scientists, and drug development professionals.

Core Objective: To provide a detailed methodology and illustrative data for the investigation of the non-covalent interactions between Argon and benzene-1,4-diol (hydroquinone) using Resonance-Enhanced Multiphoton Ionization (REMPI) spectroscopy in a jet-cooled environment. This technique allows for the precise characterization of the structure and dynamics of weakly bound van der Waals complexes.

### Introduction

Resonance-Enhanced Multiphoton Ionization (REMPI) spectroscopy, coupled with supersonic jet-cooling, is a powerful technique for studying the electronic and vibrational spectroscopy of molecules and weakly bound complexes in the gas phase.[1][2][3] The supersonic expansion cools the molecules to very low rotational and vibrational temperatures (~10 K), which simplifies complex spectra by populating only the lowest energy levels.[3][4] This allows for the high-resolution analysis of the subtle energetic shifts that occur upon the formation of van der Waals complexes, such as that between an argon atom and a benzene-1,4-diol molecule. The study of such complexes provides fundamental insights into non-covalent interactions that are crucial in various chemical and biological systems.

This document outlines the experimental protocol for obtaining the REMPI spectrum of the Argon-benzene-1,4-diol (Ar-hydroquinone) complex and presents representative spectroscopic



data based on similar systems.

# **Experimental Protocols**

A typical experimental setup for REMPI spectroscopy of jet-cooled complexes involves a multichamber vacuum system housing a molecular beam source, a time-of-flight (TOF) mass spectrometer, and a laser system for ionization.[3][5]

- 1. Sample Preparation and Seeding:
- Sample: Solid benzene-1,4-diol (hydroquinone, C<sub>6</sub>H<sub>4</sub>(OH)<sub>2</sub>) is used as the aromatic chromophore.[6]
- Seeding: The vapor of benzene-1,4-diol is seeded into a carrier gas, typically Argon (Ar).
- Method: To generate sufficient vapor pressure, the solid sample can be heated. A common
  method is to place the sample in a reservoir attached to the pulsed nozzle, which can be
  heated to a controlled temperature. Alternatively, laser desorption can be used, where a laser
  pulse desorbs the molecules from a solid sample into the path of the carrier gas.[3][4]
- Carrier Gas: Argon is used as the carrier gas, with a backing pressure typically around 8 atm.[4]
- 2. Supersonic Expansion and Jet Cooling:
- The gas mixture of Argon seeded with benzene-1,4-diol is expanded adiabatically into a vacuum chamber through a pulsed nozzle (e.g., with a 400 μm orifice).[5]
- This expansion results in the cooling of the internal degrees of freedom (rotational and vibrational) of the molecules and the formation of weakly bound Ar-benzene-1,4-diol complexes.[3][4]
- The molecular beam is then skimmed by a conical skimmer to select the central, coldest part of the expansion, which then enters a second, differentially pumped chamber containing the TOF mass spectrometer.[1][5]
- 3. REMPI Process:



- A (1+1) REMPI scheme is commonly employed. This involves two photons of different colors (frequencies).
- Excitation Photon (v1): A tunable UV laser is used to excite the Ar-benzene-1,4-diol complex from its ground electronic state (S0) to a specific vibrational level of the first excited electronic state (S1). The wavelength of this laser is scanned to record the excitation spectrum.
- Ionization Photon (v<sub>2</sub>): A second, fixed-frequency laser (often a frequency-doubled or -tripled Nd:YAG laser) provides the energy to ionize the complex from the excited S<sub>1</sub> state.[3] This two-color scheme helps to minimize fragmentation of the complex upon ionization.[1]
- Laser System: The laser system typically consists of a Nd:YAG laser pumping one or two dye lasers. The output of the dye lasers can be frequency-doubled or mixed to generate the required UV wavelengths.[5]
- 4. Mass Detection and Data Acquisition:
- The ions generated by the REMPI process are accelerated by an electric field into a time-offlight (TOF) mass spectrometer.
- The ions travel down a field-free drift tube and are detected by a microchannel plate (MCP) detector or a channeltron.[5]
- The arrival time of the ions at the detector is proportional to the square root of their mass-tocharge ratio, allowing for mass-selective detection.
- The ion signal is amplified and recorded by a digital oscilloscope and processed by a computer.[5] The REMPI spectrum is obtained by plotting the ion signal of the Ar-benzene-1,4-diol cation as a function of the scanned excitation laser wavelength.

## **Data Presentation**

The following table summarizes representative spectroscopic data for benzene-1,4-diol and the related benzene-argon complex. Direct experimental data for the Argon-benzene-1,4-diol complex is not readily available in the literature; therefore, these values serve as a reference.



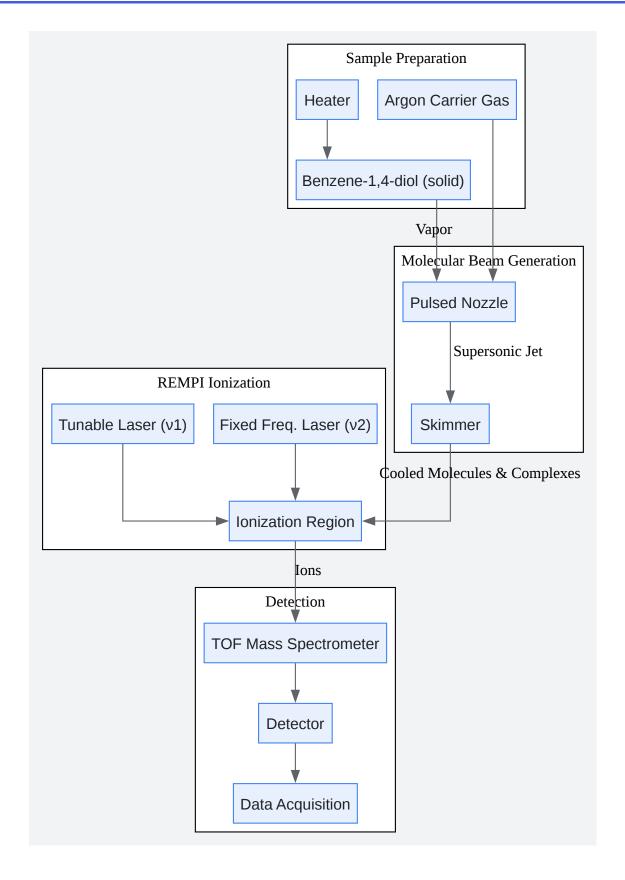
Parameter	Molecule/Complex	Value	Reference
Molecular Formula	Benzene-1,4-diol	C <sub>6</sub> H <sub>6</sub> O <sub>2</sub>	[6]
Molecular Weight	Benzene-1,4-diol	110.11 g/mol	[6]
S <sub>0</sub> -S <sub>1</sub> Transition Origin (Bare Molecule)	Benzene	38086.1 cm <sup>-1</sup>	_
S <sub>0</sub> -S <sub>1</sub> Transition Origin (Complex)	Benzene-Argon	38062.6 cm <sup>-1</sup>	
Redshift upon Complexation	Benzene-Argon	-23.5 cm <sup>-1</sup>	_
Argon Distance from Benzene Ring	Benzene-Argon	3.4 ± 0.2 Å	[7]
Rotational Constants (A")	Benzene-Argon	0.093 cm <sup>-1</sup>	[7]
Rotational Constants (B")	Benzene-Argon	0.093 cm <sup>-1</sup>	[7]
Rotational Constants (C")	Benzene-Argon	0.049 cm <sup>-1</sup>	[7]

Note: The redshift upon complexation with Argon for benzene-1,4-diol is expected to be of a similar magnitude to that of benzene.

## **Visualizations**

Below are diagrams illustrating the experimental workflow and the REMPI signaling pathway.

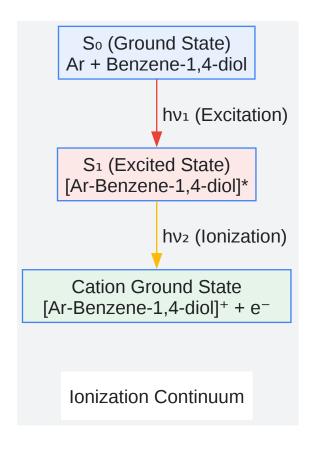




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Caption: Experimental workflow for REMPI spectroscopy of jet-cooled complexes.





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